

Chemical structure and nomenclature of ProDOT2

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Compound of Interest

Compound Name: 2,2',3,3'-Tetrahydro-5,5'-bithieno[3,4-b][1,4]dioxine

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An In-Depth Technical Guide to the Chemical Structure and Nomenclature of 3,4-Propylenedioxothiophene (ProDOT)

This technical guide provides a comprehensive overview of the chemical structure, nomenclature, and key properties of 3,4-Propylenedioxothiophene, commonly referred to as ProDOT or ProDOT2. This document is intended for researchers, scientists, and professionals in the fields of materials science, polymer chemistry, and drug development who are interested in the applications of conductive polymers.

Chemical Structure and Nomenclature

3,4-Propylenedioxothiophene is a heterocyclic organic compound that serves as a monomer for the synthesis of conductive polymers. Its structure consists of a thiophene ring fused with a 1,3-dioxepane ring system. This unique arrangement imparts desirable electronic and physical properties to the resulting polymers.

Systematic Nomenclature: The systematic IUPAC name for this compound is 2,3-dihydro-1,4-dioxino[2,3-c]thiophene. However, it is more commonly known by its semi-systematic name, 3,4-Propylenedioxothiophene. The abbreviation "ProDOT" is widely used in scientific literature. The "2" in "ProDOT2" is not a standard part of the nomenclature but may be used colloquially or in specific contexts to refer to this monomer.

Chemical Structure:

Caption: 2D chemical structure of 3,4-Propylenedioxothiophene (ProDOT).

The structure is characterized by a central thiophene ring, which is electron-rich and provides the basis for electrical conductivity in its polymeric form. The 3- and 4-positions of the thiophene ring are substituted with an propylene-1,3-dioxy group, forming a seven-membered ring. This substitution enhances the stability and processability of the corresponding polymer, poly(3,4-propylenedioxothiophene) (PProDOT).

Chemical and Physical Properties

A summary of the key chemical and physical properties of 3,4-Propylenedioxothiophene is presented in the table below. This data is essential for its handling, synthesis, and application development.

Property	Value
Systematic Name	3,4-Propylenedioxothiophene
Common Name	ProDOT, ProDOT2
CAS Number	155861-77-1
Molecular Formula	C ₇ H ₈ O ₂ S
Molecular Weight	156.20 g/mol
Appearance	Solid
Melting Point	79-83 °C
SMILES String	C1COc2csc2OC1
InChI Key	WNOOCRQKGKWSJE-UHFFFAOYSA-N

Synthesis and Polymerization

3,4-Propylenedioxothiophene is typically synthesized via a Williamson etherification reaction. The monomer can then be polymerized through various methods, with electrochemical and chemical oxidative polymerization being the most common.

Experimental Protocol: Synthesis of a ProDOT derivative (ProDOT-OH)

While a specific protocol for the parent ProDOT is not readily available in the searched literature, a representative synthesis for a functionalized derivative, 3,4-(2-hydroxymethyl-2-methyl-1,3-propylene)dioxythiophene (ProDOT-OH), illustrates the general approach.

Materials:

- 3,4-Dimethoxythiophene
- 1,1,1-Tris(hydroxymethyl)ethane
- p-Toluenesulfonic acid (catalyst)
- Toluene (solvent)

Procedure:

- A mixture of 3,4-dimethoxythiophene, 1,1,1-tris(hydroxymethyl)ethane, and a catalytic amount of p-toluenesulfonic acid is refluxed in toluene.
- The reaction is monitored for the removal of methanol, which indicates the progress of the transesterification reaction.
- Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure.
- The crude product is then purified, typically by column chromatography, to yield the ProDOT-OH monomer.

Experimental Protocol: Electrochemical Polymerization of ProDOT

Electrochemical polymerization is a widely used technique to deposit thin, uniform films of PProDOT onto an electrode surface.

Materials and Equipment:

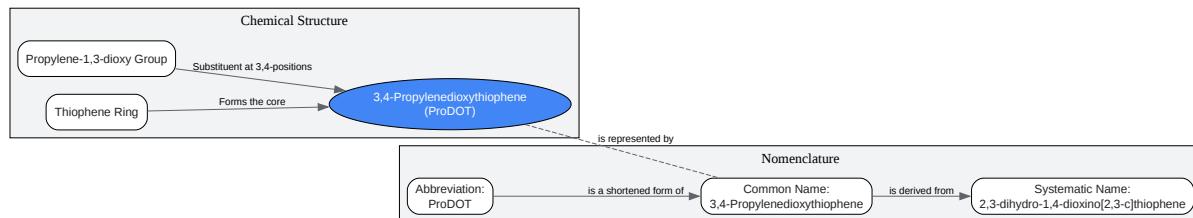
- 3,4-Propylenedioxythiophene (monomer)
- Anhydrous acetonitrile (solvent)
- Supporting electrolyte (e.g., lithium perchlorate, LiClO₄)
- Three-electrode electrochemical cell (working electrode, counter electrode, reference electrode)
- Potentiostat/Galvanostat

Procedure:

- A solution of the ProDOT monomer and the supporting electrolyte is prepared in anhydrous acetonitrile. The solution should be deoxygenated by bubbling with an inert gas (e.g., argon or nitrogen) for at least 15 minutes.
- The three-electrode cell is assembled with the desired working electrode (e.g., indium tin oxide (ITO) coated glass, platinum, or glassy carbon), a platinum wire or foil as the counter electrode, and a standard reference electrode (e.g., Ag/AgCl).
- The electropolymerization is carried out by applying a constant potential (potentiostatic), a sweeping potential (potentiodynamic, e.g., cyclic voltammetry), or a constant current (galvanostatic) to the working electrode.
- The PProDOT film will deposit and grow on the surface of the working electrode. The thickness of the film can be controlled by the duration of the polymerization and the charge passed.
- After polymerization, the electrode is rinsed with fresh solvent to remove any unreacted monomer and electrolyte.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical structure of 3,4-Propylenedioxythiophene and its nomenclature.



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Caption: Relationship between ProDOT's structure and its various names.

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